

PBDB-T-2Cl chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PBDB-T-2Cl

Cat. No.: B13780322

[Get Quote](#)

An In-depth Technical Guide to PBDB-T-2Cl

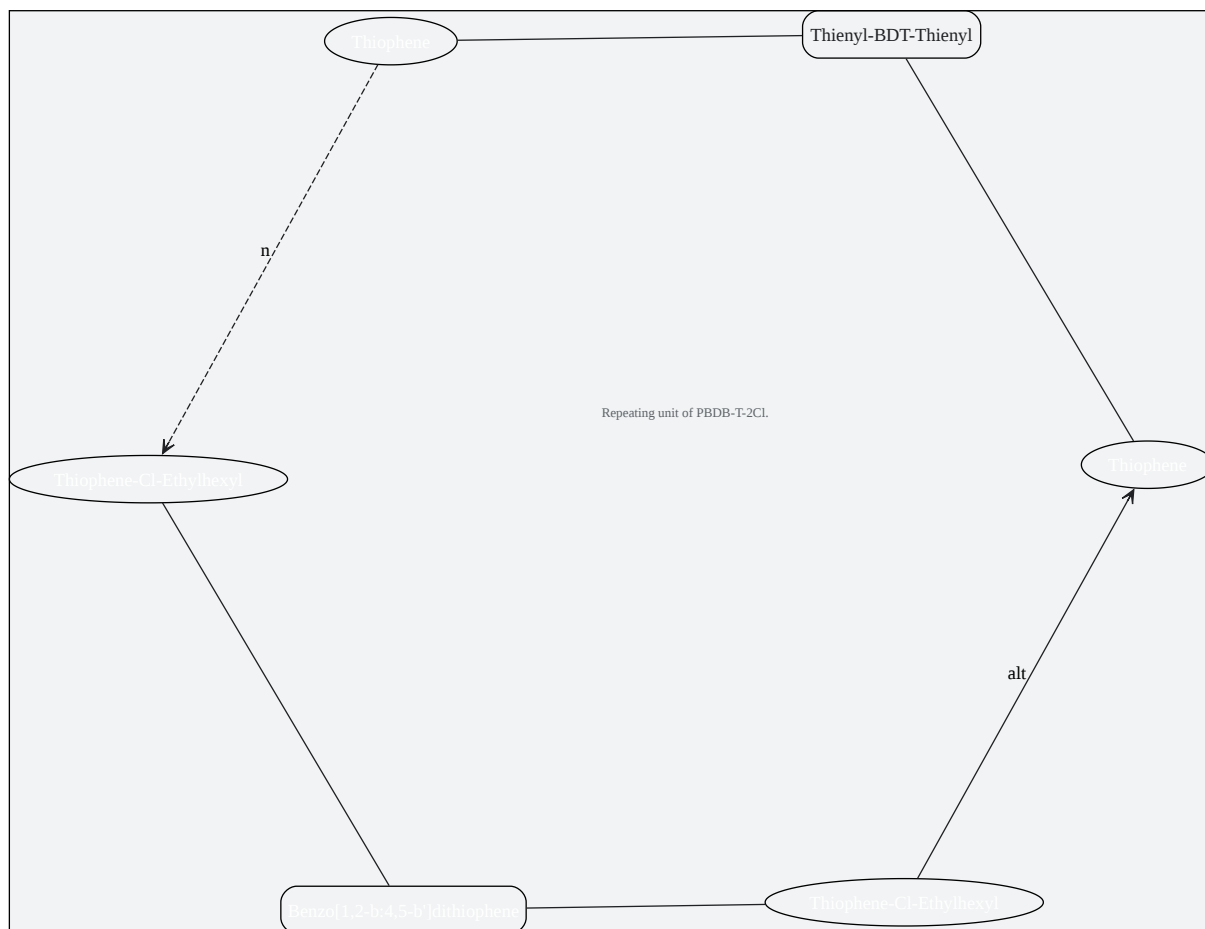
This technical guide provides a comprehensive overview of the chemical structure, CAS number, and key properties of the polymer **PBDB-T-2Cl**, also known as PM7. It is intended for researchers, scientists, and professionals in the fields of materials science and drug development.

Chemical Structure and CAS Number

PBDB-T-2Cl, with the full chemical name Poly[(2,6-(4,8-bis(5-(2-ethylhexyl)-4-chlorothiophen-2-yl)-benzo[1,2-b:4,5-b']dithiophene))-alt-(5,5-(1',3'-di-2-thienyl)-5',7-bis(2-ethylhexyl)-4,8-dioxo-4H,8H-benzo[1,2-c:4,5-c']dithiophene-1,3-diyl)], is a medium bandgap semiconducting polymer. It is a member of the PBDB-T polymer family and is noted for its high performance in organic photovoltaic (OPV) devices.^[1]

The CAS Number for **PBDB-T-2Cl** is 2239295-71-5.^{[1][2][3]} Its chemical formula is (C₆₈H₇₆Cl₂O₂S₈)_n.^{[1][2]}

Below is a diagram illustrating the repeating unit of the **PBDB-T-2Cl** polymer.



[Click to download full resolution via product page](#)

Caption: Repeating unit of **PBDB-T-2Cl**.

Quantitative Data Summary

The following table summarizes the key optoelectronic and physical properties of **PBDB-T-2Cl**.

Property	Value	Reference
CAS Number	2239295-71-5	[1][2][3]
Chemical Formula	(C ₆₈ H ₇₆ Cl ₂ O ₂ S ₈) _n	[1][2]
HOMO Energy Level	-5.52 eV	[1][2]
LUMO Energy Level	-3.57 eV	[1][2]
Optical Bandgap	1.79 eV	[2]
Band Gap (Electrical)	1.95 eV	[4]
Molecular Weight (Mw)	70-100 kg/mol	[2]
Solubility	Chloroform, Chlorobenzene, Dichlorobenzene, Xylene	[1][2]

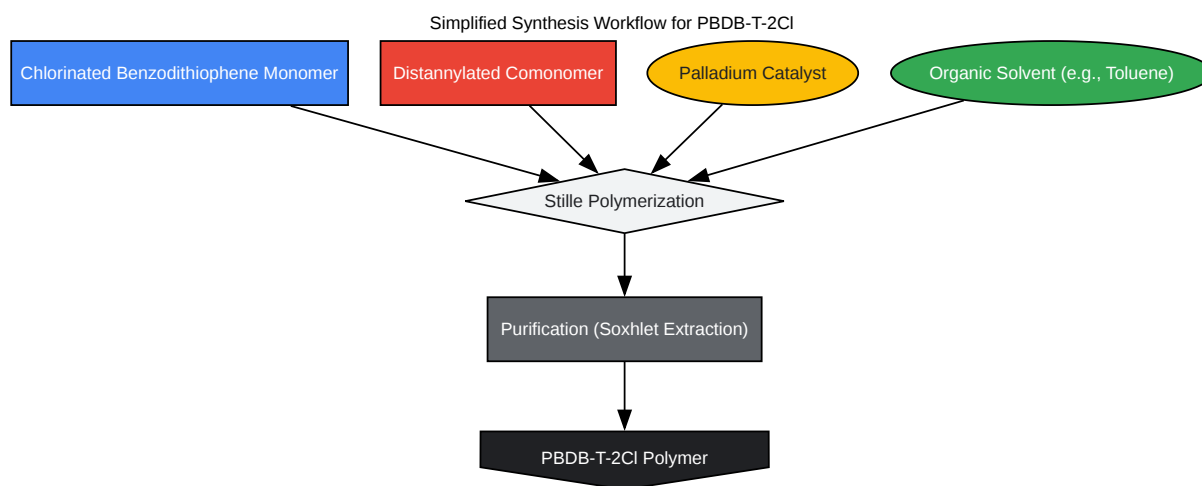
Experimental Protocols

Detailed methodologies for the synthesis of **PBDB-T-2Cl** and the fabrication of high-performance organic solar cells are outlined below.

Synthesis of PBDB-T-2Cl

The synthesis of **PBDB-T-2Cl** involves a Stille polymerization reaction. While the full, detailed synthesis is proprietary to manufacturers, a general synthetic route can be inferred from related literature.[5][6] The process typically involves the reaction of a chlorinated benzodithiophene-based monomer with a distannylated comonomer.

A simplified workflow for the synthesis is presented below.



[Click to download full resolution via product page](#)

Caption: Simplified Synthesis Workflow for **PBDB-T-2Cl**.

Organic Solar Cell Fabrication

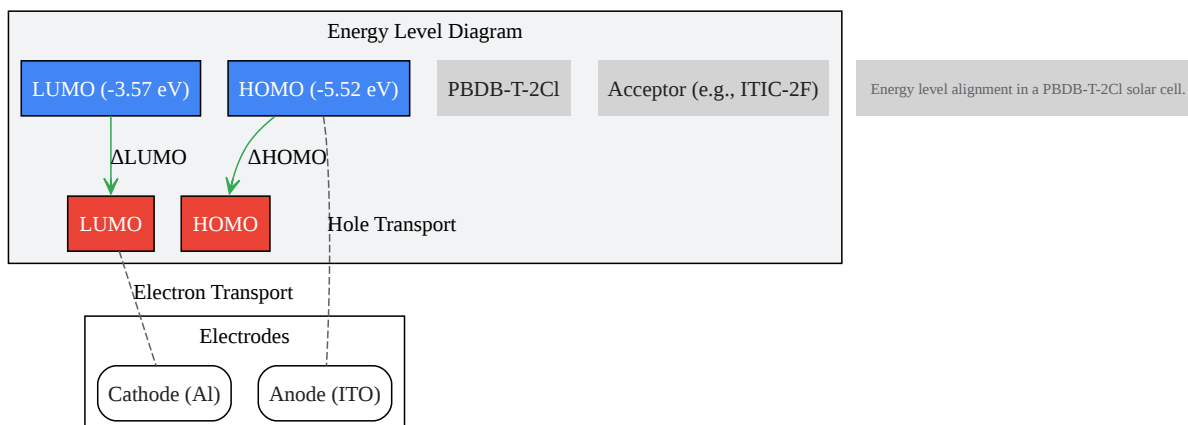
High power conversion efficiencies (PCEs) have been achieved using **PBDB-T-2Cl** as the donor material in organic solar cells.^{[1][2]} A common device architecture is the inverted bulk heterojunction structure.

Device Structure: ITO / ZnO / **PBDB-T-2Cl**:Acceptor / MoO₃ / Al^[1]

Active Layer Preparation (**PBDB-T-2Cl**:ITIC-2F blend):^[1]

- Blend Ratio: 1:1 by weight.
- Concentration: 20 mg/ml.
- Solvent: Chlorobenzene.
- Additive: 1% 1,8-Diiodooctane.

The following diagram illustrates the energy level alignment in a typical **PBDB-T-2Cl**-based organic solar cell, which is crucial for efficient charge separation and transport.



[Click to download full resolution via product page](#)

Caption: Energy level alignment in a **PBDB-T-2Cl** solar cell.

Applications and Performance

PBDB-T-2Cl is primarily utilized as a donor material in high-performance organic solar cells. When blended with non-fullerene acceptors like ITIC-2F or ITIC-4F, devices have achieved power conversion efficiencies (PCEs) exceeding 14%.^{[1][2]} Record efficiencies of over 18% have been reported in ternary blend devices that incorporate **PBDB-T-2Cl**.^[1] The chlorinated thiophene units in its structure contribute to a lower HOMO energy level, which can lead to a higher open-circuit voltage (V_{oc}) in the resulting solar cell devices.^{[1][2]} Beyond OPVs, it has also shown potential as a hole-transport layer material in perovskite solar cells.^[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ossila.com [ossila.com]
- 2. PBDB-T-2Cl [brilliantmatters.com]
- 3. PBDB-T-2Cl, Thermo Scientific Chemicals 250 mg | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 4. nbinnco.com [nbinnco.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [PBDB-T-2Cl chemical structure and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13780322#pbdb-t-2cl-chemical-structure-and-cas-number\]](https://www.benchchem.com/product/b13780322#pbdb-t-2cl-chemical-structure-and-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com